

# Personal protective equipment for handling Edivoxetine Hydrochloride

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## Compound of Interest

Compound Name: Edivoxetine Hydrochloride

Cat. No.: B579997

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## Essential Safety and Handling Guide for Edivoxetine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Edivoxetine Hydrochloride** in a laboratory setting. The following information is designed to ensure the safe management of this compound, minimizing exposure risks and promoting a secure research environment.

### I. Personal Protective Equipment (PPE)

When handling **Edivoxetine Hydrochloride**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

Core PPE Requirements:

- **Gloves:** Two pairs of chemotherapy-grade gloves that meet the American Society for Testing and Materials (ASTM) D6978 standard should be worn.<sup>[1][2]</sup> The inner glove should be worn under the cuff of the gown, and the outer glove should be worn over the cuff.<sup>[2]</sup> Gloves must be changed regularly, at least hourly, or immediately if they are torn, punctured, or contaminated.<sup>[2]</sup>

- Gown: A disposable, low-permeability, lint-free gown with a solid front, long sleeves, and tight-fitting cuffs is required.[2]
- Eye and Face Protection: Safety glasses with side shields are the minimum requirement. For procedures with a risk of splashing or aerosol generation, a face shield or goggles should be used.
- Respiratory Protection: For handling the powder form of **Edivoxetine Hydrochloride** outside of a containment primary engineering control (C-PEC), such as a chemical fume hood, a NIOSH-approved respirator is necessary to prevent inhalation.[1]
- Shoe Covers: Disposable shoe covers should be worn to prevent the tracking of contaminants out of the handling area.

## II. Health and Safety Data Summary

**Edivoxetine Hydrochloride** presents several health hazards that necessitate careful handling. Below is a summary of its key safety information.

Hazard Category	Description	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Harmful if swallowed. [3]	Category 4	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[3]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.[3]	Acute Category 1, Chronic Category 1	P273: Avoid release to the environment. P391: Collect spillage. [3]

### III. Standard Operating Procedures for Handling

Adherence to the following procedural steps is critical for the safe handling of **Edivoxetine Hydrochloride**.

Preparation and Handling:

- Designated Area: All handling of **Edivoxetine Hydrochloride** should occur in a designated area, such as a chemical fume hood, to minimize exposure.
- Hand Hygiene: Wash hands thoroughly with soap and water before donning and after doffing PPE.[2]
- Donning PPE: Put on all required PPE in the correct order before entering the handling area.
- Weighing and Aliquoting: When weighing or preparing solutions, use a containment system like a ventilated balance enclosure or a chemical fume hood to prevent the dispersal of

powder.

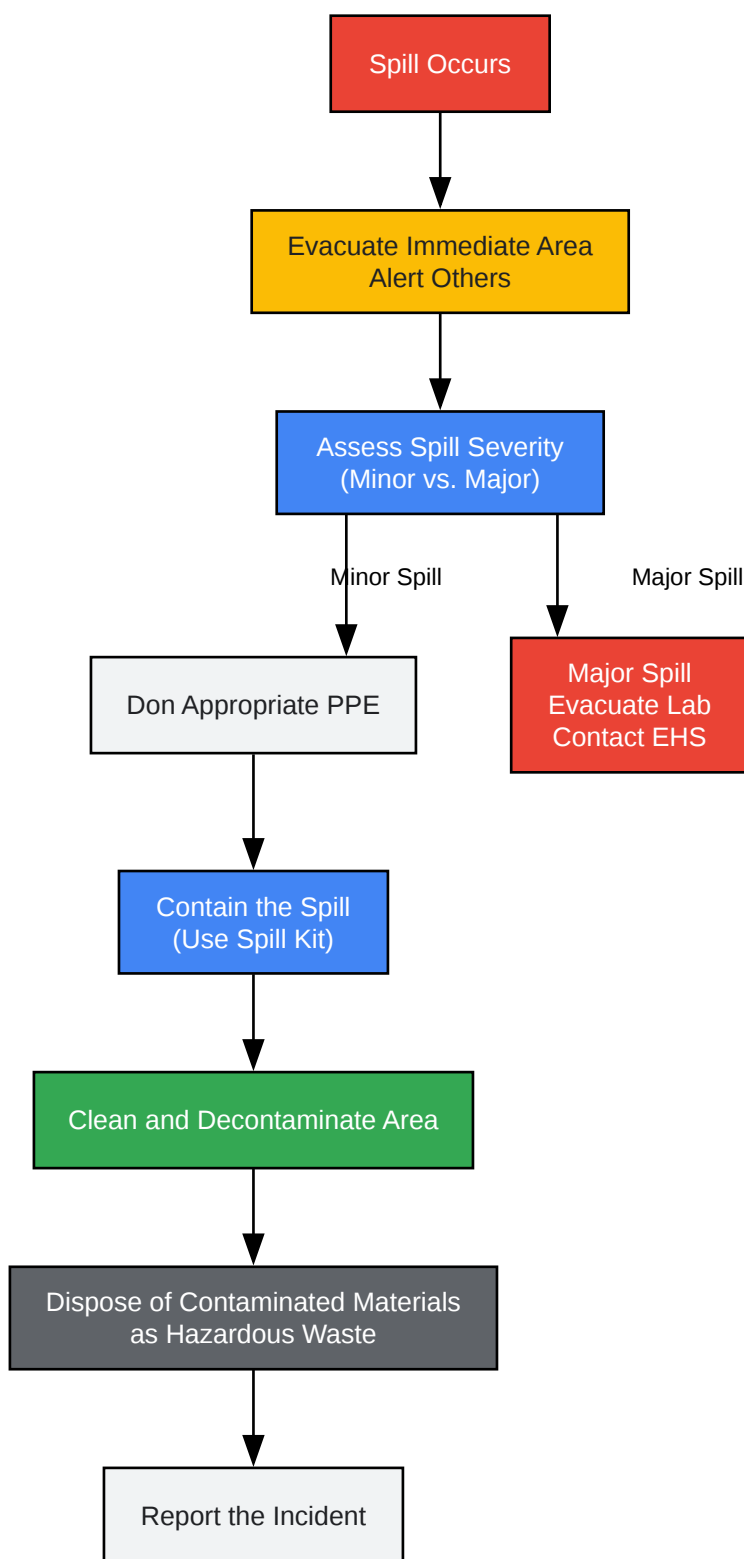
- Avoid Dust and Aerosol Formation: Handle the compound gently to avoid creating dust or aerosols.[3]

#### Emergency Procedures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[3]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Call a poison control center or seek immediate medical advice.[3]

## IV. Spill Management Workflow

In the event of a spill, a clear and immediate response is crucial to contain the contamination and ensure the safety of laboratory personnel.



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Caption: Workflow for managing a chemical spill.

## V. Storage and Disposal Plan

Proper storage and disposal are essential to maintain the integrity of the compound and protect the environment.

Storage:

- Container: Keep the container tightly sealed.[3]
- Environment: Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[3]
- Temperature: For the powder form, store at -20°C. If in solvent, store at -80°C.[3]
- Incompatibilities: Avoid storage with strong acids/alkalis and strong oxidizing/reducing agents.[3]

Disposal:

- Waste Classification: **Edivoxetine Hydrochloride** is classified as hazardous waste due to its toxicity to aquatic life.[3]
- Procedure: Dispose of the contents and container at an approved waste disposal plant.[3]  
Do not dispose of it down the drain or in the regular trash.
- Decontamination: All equipment and surfaces that come into contact with the compound must be thoroughly decontaminated before reuse or disposal.
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations for hazardous waste.

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